

proper storage and handling procedures for Anthglutin

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Compound of Interest

Compound Name: Anthglutin

Cat. No.: B1665564

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Application Notes and Protocols for Anthglutin

For Researchers, Scientists, and Drug Development Professionals

Introduction

Anthglutin, also known as γ -glutamyl-(o-carboxy)phenylhydrazide, is a potent and specific inhibitor of the enzyme γ -glutamyl transpeptidase (GGT). GGT is a cell-surface enzyme crucial for the breakdown and resynthesis of glutathione (GSH), a key antioxidant in cellular defense mechanisms. By inhibiting GGT, **Anthglutin** serves as a valuable tool for investigating the role of glutathione metabolism in various physiological and pathological processes, including cellular redox balance, detoxification, and amino acid transport. This document provides detailed procedures for the proper storage, handling, and experimental use of **Anthglutin**.

Product Information

Property	Value
Chemical Name	1-gamma-L-Glutamyl-2-(2-carboxyphenyl)hydrazine
Synonyms	Anthglutin, gamma-Glutamyl(o-carboxy)phenylhydrazide, GGCPH
Molecular Formula	C ₁₂ H ₁₅ N ₃ O ₅
Molecular Weight	281.27 g/mol
CAS Number	69168-09-8

Storage and Stability

Proper storage of **Anthglutin** is critical to maintain its stability and efficacy for research applications.

Form	Storage Temperature	Shelf Life	Notes
Solid (Powder)	-20°C	At least 1 year	Protect from light and moisture.
Stock Solution	-20°C	Up to 3 months	Aliquot to avoid repeated freeze-thaw cycles.
Working Solution	4°C	Use within 24 hours	Prepare fresh for each experiment.

Note: Stability of related compounds suggests that storage at refrigerated (4°C) or frozen (-20°C) temperatures is effective in preserving activity. For long-term storage, -20°C is recommended to minimize degradation.

Handling and Safety Precautions

Anthglutin should be handled by trained personnel in a laboratory setting. While a specific Safety Data Sheet (SDS) for **Anthglutin** is not widely available, the following precautions are based on handling similar chemical compounds and are recommended to ensure user safety.

Personal Protective Equipment (PPE)

- **Gloves:** Wear chemical-resistant gloves (e.g., nitrile) when handling the solid compound or solutions.
- **Eye Protection:** Use safety glasses or goggles to protect against splashes.
- **Lab Coat:** A standard laboratory coat should be worn to protect clothing.
- **Respiratory Protection:** If handling large quantities of the powder or if there is a risk of aerosolization, a dust mask or respirator is recommended.

General Handling

- Work in a well-ventilated area, preferably a chemical fume hood.
- Avoid inhalation of dust or aerosols.
- Avoid contact with skin and eyes.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.

First Aid Measures

- **Skin Contact:** In case of contact, immediately wash the affected area with soap and plenty of water.
- **Eye Contact:** Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- **Inhalation:** Move the person to fresh air. If breathing is difficult, seek medical attention.
- **Ingestion:** If swallowed, rinse mouth with water and seek immediate medical attention.

Disposal

Dispose of waste material in accordance with local, state, and federal regulations.

Experimental Protocols

Preparation of Stock Solutions

Materials:

- **Anthglutin** powder
- Dimethyl sulfoxide (DMSO) or appropriate buffer (e.g., phosphate-buffered saline, PBS)
- Sterile microcentrifuge tubes or vials

Protocol:

- Equilibrate the **Anthglutin** powder to room temperature before opening the vial.
- Weigh the required amount of **Anthglutin** powder.
- To prepare a 10 mM stock solution, dissolve 2.81 mg of **Anthglutin** in 1 mL of DMSO.
- Vortex briefly to ensure the compound is fully dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
- Store the stock solution at -20°C.

In Vitro GGT Inhibition Assay

This protocol provides a general method for assessing the inhibitory effect of **Anthglutin** on GGT activity.

Materials:

- Recombinant human γ -glutamyl transpeptidase (GGT)

- GGT substrate: L-γ-glutamyl-p-nitroanilide (GGPNA)
- Acceptor substrate: Glycylglycine
- Tris-HCl buffer (pH 8.0)
- **Anthglutin** working solutions (prepared by diluting the stock solution in buffer)
- 96-well microplate
- Microplate reader

Protocol:

- Prepare a reaction buffer containing Tris-HCl (100 mM, pH 8.0) and glycylglycine (20 mM).
- Prepare serial dilutions of **Anthglutin** in the reaction buffer to achieve the desired final concentrations (e.g., 0.1 μM to 100 μM).
- In a 96-well plate, add 50 μL of the reaction buffer (for control wells) or the **Anthglutin** working solutions to the appropriate wells.
- Add 25 μL of the GGT enzyme solution to each well.
- Pre-incubate the plate at 37°C for 15 minutes.
- Initiate the reaction by adding 25 μL of the GGPNA substrate solution to each well.
- Immediately measure the absorbance at 405 nm using a microplate reader.
- Continue to take readings at regular intervals (e.g., every 5 minutes) for 30-60 minutes.
- Calculate the rate of reaction for each concentration of **Anthglutin** and determine the IC₅₀ value.

Cell Culture Protocol for Studying the Effects of GGT Inhibition

This protocol describes how to treat cultured cells with **Anthglutin** to investigate its biological effects.

Materials:

- Mammalian cell line of interest (e.g., a cancer cell line known to express GGT)
- Complete cell culture medium
- **Anthglutin** stock solution (10 mM in DMSO)
- Cell culture plates or flasks
- Phosphate-buffered saline (PBS)

Protocol:

- Seed the cells in a suitable culture vessel and allow them to adhere and grow to the desired confluency (typically 70-80%).
- Prepare fresh working solutions of **Anthglutin** by diluting the stock solution in complete cell culture medium to the desired final concentrations. A typical starting range for in vitro studies is 1-100 μ M.
- Carefully remove the existing medium from the cells.
- Wash the cells once with sterile PBS.
- Add the medium containing the different concentrations of **Anthglutin** to the cells. Include a vehicle control (medium with the same concentration of DMSO used for the highest **Anthglutin** concentration).
- Incubate the cells for the desired period (e.g., 24, 48, or 72 hours) at 37°C in a humidified incubator with 5% CO₂.
- After the incubation period, the cells can be harvested for downstream analysis, such as viability assays, apoptosis assays, or analysis of intracellular glutathione levels.

Signaling Pathway and Experimental Workflow Diagrams

Signaling Pathway of GGT and its Inhibition by Anthglutin

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